

# C.I. Acid orange 33 CAS number 6507-77-3

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## Compound of Interest

Compound Name: C.I. Acid orange 33

Cat. No.: B3029409

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An In-depth Technical Guide to **C.I. Acid Orange 33** (CAS Number 6507-77-3)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**C.I. Acid Orange 33**, identified by the CAS number 6507-77-3 and Colour Index number 24780, is a synthetic dye belonging to the double azo class of compounds.<sup>[1][2]</sup> Its molecular structure features two azo groups (-N=N-), which are responsible for its characteristic reddish-orange color.<sup>[1][3]</sup> Primarily utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as polyamides, it also finds applications in coloring paper, hemp, sisal, leather, and straw.<sup>[1][2][3]</sup> This guide provides a comprehensive technical overview of **C.I. Acid Orange 33**, encompassing its chemical and physical properties, a representative synthesis protocol, analytical methodologies, and available toxicological data.

## Chemical and Physical Properties

**C.I. Acid Orange 33** is a golden-orange powder with good solubility in water, forming a golden-orange solution.<sup>[4]</sup> It also has some solubility in ethanol.<sup>[4]</sup> The color of its aqueous solution is sensitive to pH changes, turning orange upon the addition of hydrochloric acid and yellow-brown with the addition of a thick sodium hydroxide solution.<sup>[1][2]</sup> In concentrated sulfuric acid, it appears orange, and this color is retained upon dilution.<sup>[1][4]</sup>

Table 1: Chemical Identifiers and Properties of **C.I. Acid Orange 33**

Property	Value	Reference(s)
CAS Number	6507-77-3	[1][2]
C.I. Number	24780	[1][2]
Molecular Formula	C <sub>34</sub> H <sub>28</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[1][2]
Molecular Weight	730.72 g/mol	[1][2]
Chemical Class	Double Azo Dye	[1][2]
Appearance	Golden-orange powder	[4]
IUPAC Name	disodium 7-hydroxy-8-[[4-[1-[4- [(4- hydroxyphenyl)azo]phenyl]cycl ohexyl]phenyl]azo]naphthalene -1,3-disulfonate	[5]

Table 2: Physicochemical Data of **C.I. Acid Orange 33**

Parameter	Value	Reference(s)
Solubility in Water	Soluble (forms a golden-orange solution)	[1][4]
Solubility in Ethanol	Has solubility (forms a golden-orange solution)	[1][4]
Color in Conc. H <sub>2</sub> SO <sub>4</sub>	Orange	[1][4]
Color in Aq. HCl	Orange	[1][4]
Color in Conc. NaOH	Yellow-brown	[1][4]

Table 3: Fastness Properties of **C.I. Acid Orange 33** on Wool

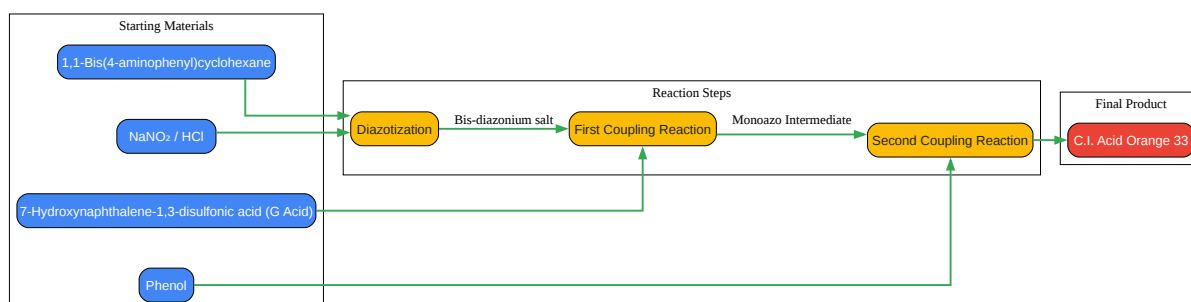
Property	Fading	Stain	Reference(s)
Light Fastness (ISO)	4-5	-	[6]
Soaping	3-4	3-4	[6]
Perspiration Fastness	3	3	[6]
Oxygen Bleaching	4	-	[6]
Fastness to Seawater	4-5	-	[6]

## Synthesis

The manufacturing process for **C.I. Acid Orange 33** involves a multi-step chemical synthesis. The core of the synthesis is the creation of a bis-diazonium salt from a diamine, which is then coupled with two different coupling components.

## General Manufacturing Method

The synthesis of **C.I. Acid Orange 33** is achieved through the double nitriding (diazotization) of 1,1-Bis(4-aminophenyl)cyclohexane. This resulting bis-diazonium salt is then sequentially coupled with 7-Hydroxynaphthalene-1,3-disulfonic acid (G acid) and phenol.[1][2][4]



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**Figure 1:** General synthesis workflow for **C.I. Acid Orange 33**.

## Representative Experimental Protocol for a Bis-Azo Dye

While a detailed, publicly available protocol specifically for **C.I. Acid Orange 33** is scarce, the following is a representative procedure for the synthesis of a similar bis-azo dye derived from a diamine, which illustrates the key steps. This protocol is for the synthesis of a p-disazo-bis(bisphenol) dye and should be adapted by a qualified chemist for the synthesis of **C.I. Acid Orange 33**.<sup>[7]</sup>

Materials:

- p-Phenylenediamine
- Hydrochloric acid (HCl), 2.0 M solution

- Sodium nitrite ( $\text{NaNO}_2$ ), 1.0 M solution
- Bisphenol A
- Sodium hydroxide ( $\text{NaOH}$ ), 2.0 M solution
- Ice bath

Procedure:

- Diazotization of the Diamine:
  - Dissolve 2.00 g of p-phenylenediamine in 30.00 mL of 2.00 M HCl solution in a beaker.
  - Cool the mixture to 0-5°C in an ice bath with continuous stirring.
  - Slowly add 50.00 mL of a cold 1.00 M  $\text{NaNO}_2$  solution drop-wise to the diamine solution while maintaining the temperature between 0-5°C and stirring continuously for 15 minutes. This forms the tetrazonium salt solution.
- Preparation of the Coupler Solution:
  - Dissolve 1.98 g of bisphenol A in 25.00 mL of 2.00 M NaOH solution.
- Coupling Reaction:
  - Add the cold tetrazonium salt solution drop-wise to the bisphenol A solution with vigorous stirring.
  - Continue to stir the reaction mixture vigorously for one hour.
  - Allow the mixture to stand overnight to ensure complete reaction.
- Isolation and Purification:
  - Filter the resulting precipitate.
  - Wash the precipitate with water.

- Dry the purified dye product.

## Analytical Methods

The primary analytical method for the quantitative determination of **C.I. Acid Orange 33** is UV-Visible spectrophotometry, owing to its strong absorbance in the visible region.

### UV-Visible Spectrophotometry

The concentration of **C.I. Acid Orange 33** in aqueous solutions can be determined by measuring its absorbance at its wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). For **C.I. Acid Orange 33**, a  $\lambda_{\text{max}}$  of 600 nm has been reported in the context of adsorption studies.<sup>[8]</sup>

Representative Experimental Protocol for UV-Vis Analysis:

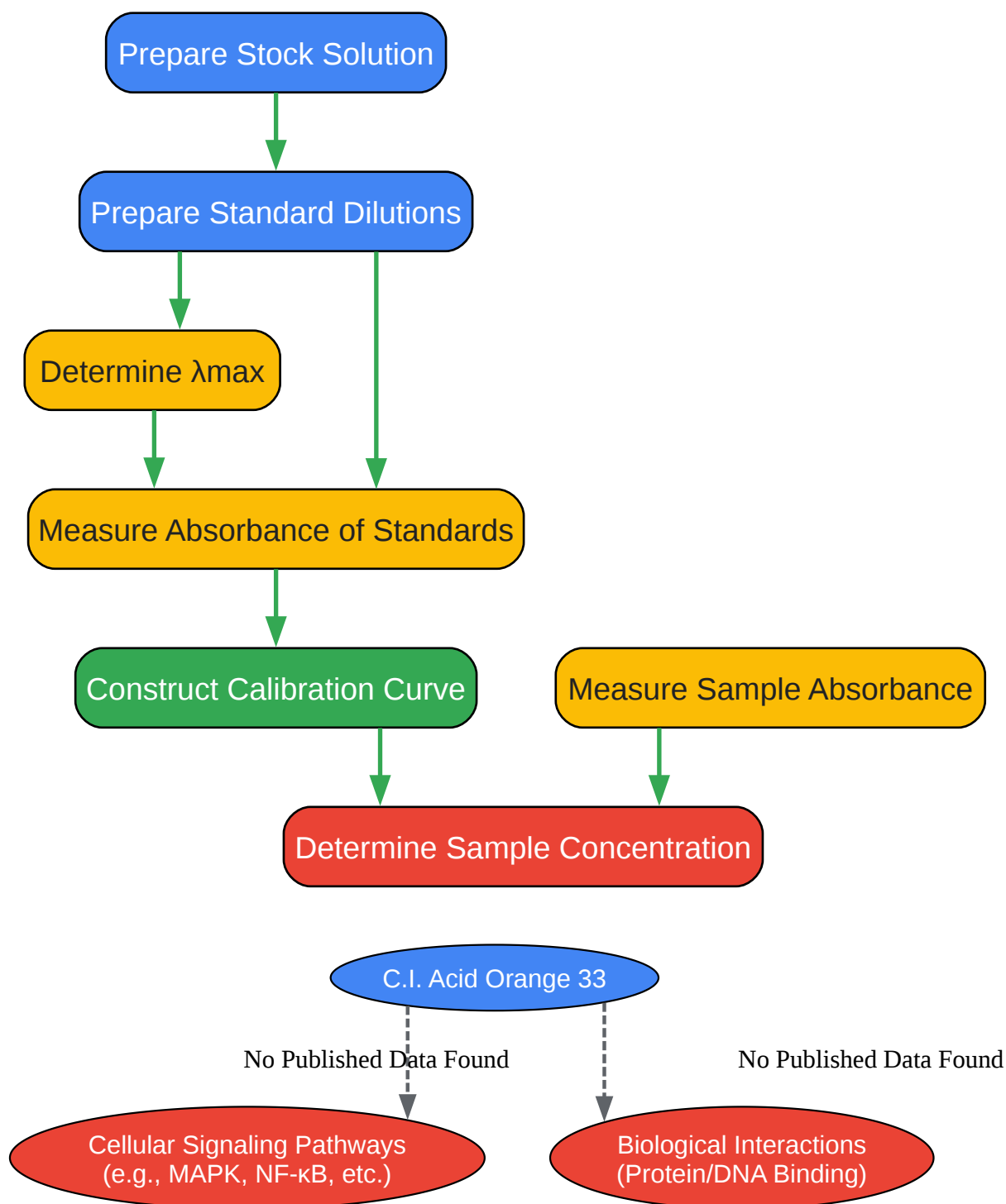
Equipment and Materials:

- UV-Visible Spectrophotometer
- Quartz or glass cuvettes (1 cm path length)
- **C.I. Acid Orange 33** standard
- Deionized water
- Volumetric flasks and pipettes

Procedure:

- Preparation of Stock Solution:
  - Accurately weigh a known mass of **C.I. Acid Orange 33** standard and dissolve it in a known volume of deionized water in a volumetric flask to prepare a stock solution of a specific concentration (e.g., 100 mg/L).
- Preparation of Standard Solutions:
  - Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations (e.g., 50, 25, 10, 5, 1 mg/L).

- Determination of  $\lambda_{\text{max}}$ :
  - Using one of the standard solutions, scan the absorbance from approximately 400 nm to 800 nm to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- Calibration Curve:
  - Measure the absorbance of each standard solution at the determined  $\lambda_{\text{max}}$ .
  - Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear and pass through the origin, in accordance with the Beer-Lambert law.
- Sample Analysis:
  - Measure the absorbance of the unknown sample at the  $\lambda_{\text{max}}$ .
  - Determine the concentration of **C.I. Acid Orange 33** in the sample by interpolating its absorbance value on the calibration curve or using the equation of the line from the linear regression of the calibration data.



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